

DBCO-PEG1-OH safety data sheet information

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Compound of Interest

Compound Name: DBCO-PEG1-OH

Cat. No.: B15609302

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An In-depth Technical Guide to the Safety Profile of DBCO-PEG-OH Linkers

Disclaimer: A Safety Data Sheet (SDS) for the specific compound **DBCO-PEG1-OH** is not readily available in public domains. This guide has been compiled using safety and handling data for the structurally similar and well-documented analogue, DBCO-PEG4-OH (CAS No. 1416711-60-8). The core DBCO (Dibenzocyclooctyne) group is the primary determinant of reactivity and potential hazards, while the short PEG (Polyethylene Glycol) linker primarily influences solubility. Researchers should treat all variants of DBCO-PEG-OH with the precautions outlined herein.

This document is intended for researchers, scientists, and drug development professionals. It provides a detailed overview of the safety, handling, and disposal of DBCO-PEG-OH linkers based on available data for close analogues.

Chemical and Physical Properties

Dibenzocyclooctyne-Polyethylene Glycol-Alcohol (DBCO-PEG-OH) is a bifunctional linker used extensively in bioconjugation via copper-free click chemistry.^{[1][2][3]} The DBCO group reacts with azide-functionalized molecules, while the terminal hydroxyl group can be further modified.^{[3][4]} The PEG spacer enhances aqueous solubility and reduces steric hindrance.^{[3][5]}

Property	Data	Source(s)
Compound Name	DBCO-PEG4-OH; DBCO-PEG4-alcohol	[1][6]
CAS Number	1416711-60-8	[1][2][3][4][6]
Molecular Formula	C ₂₉ H ₃₆ N ₂ O ₆	[1][2][3][4]
Molecular Weight	508.61 g/mol	[1][2][3][4]
Appearance	White to slightly grey crystalline solid or viscous liquid	[1][2][3][4][7]
Purity	Typically >95% (as determined by HPLC)	[1][2][3][4]
Solubility	Soluble in organic solvents such as DMSO, DMF, DCM, THF, and Chloroform.[1][3][4] [7] Not readily soluble in aqueous buffers.[8]	

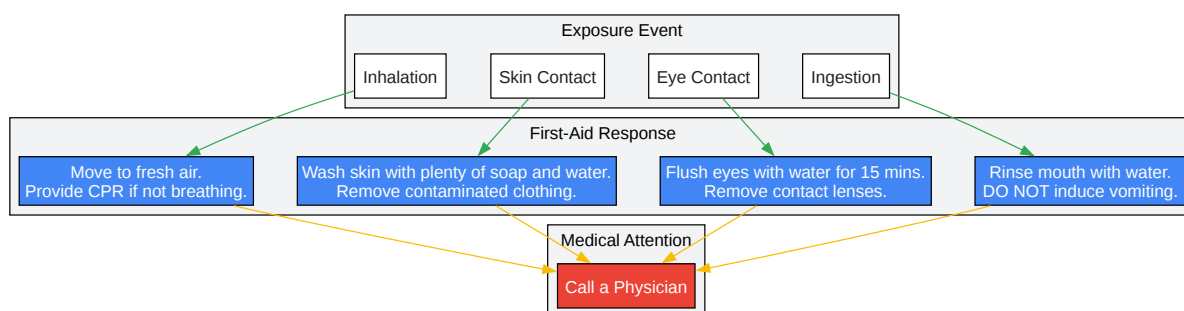
Hazard Identification and Toxicology

While the toxicological properties of DBCO-PEG4-OH itself have not been thoroughly investigated, data for the more reactive analogue, DBCO-PEG4-NHS ester, provide a basis for a cautious approach.[8] The following classifications should be considered as potential hazards.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[8][9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[8][9]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[8][9]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in case of exposure. The following diagram outlines the initial response protocol.



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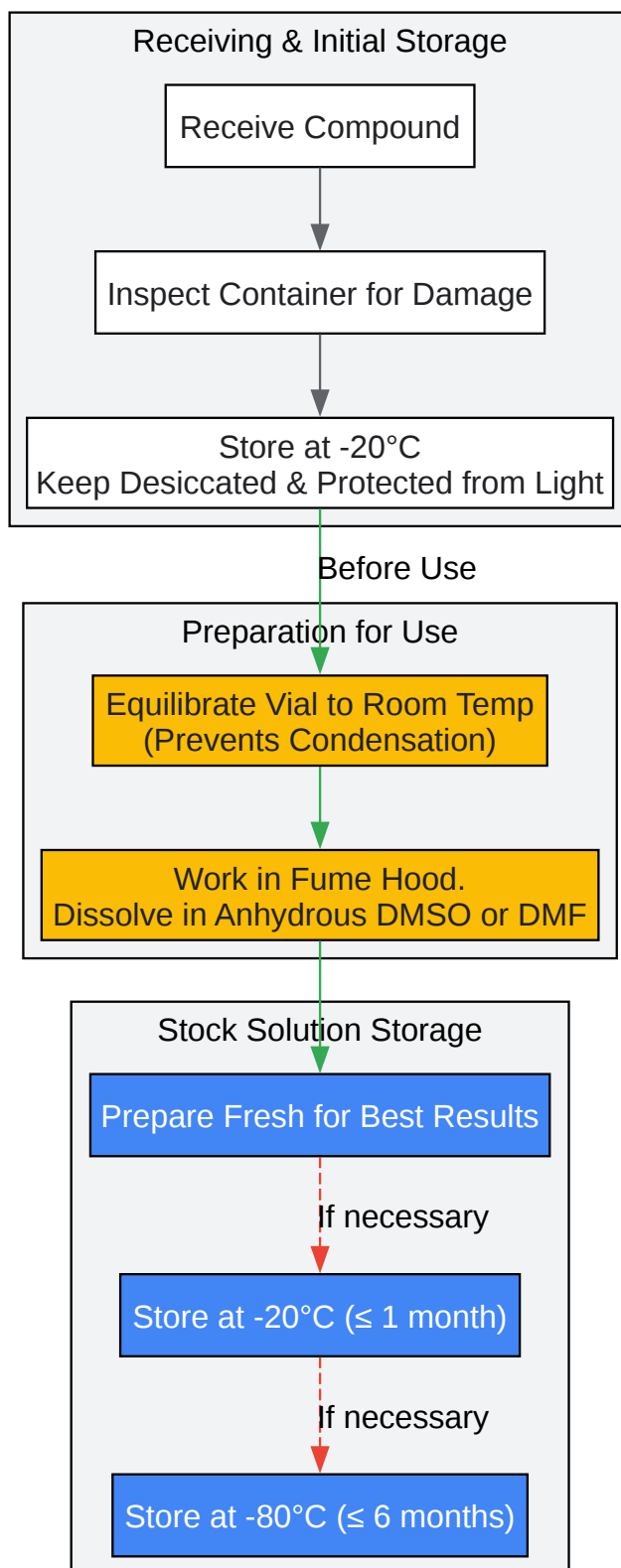
Caption: First-aid response workflow for different exposure routes.

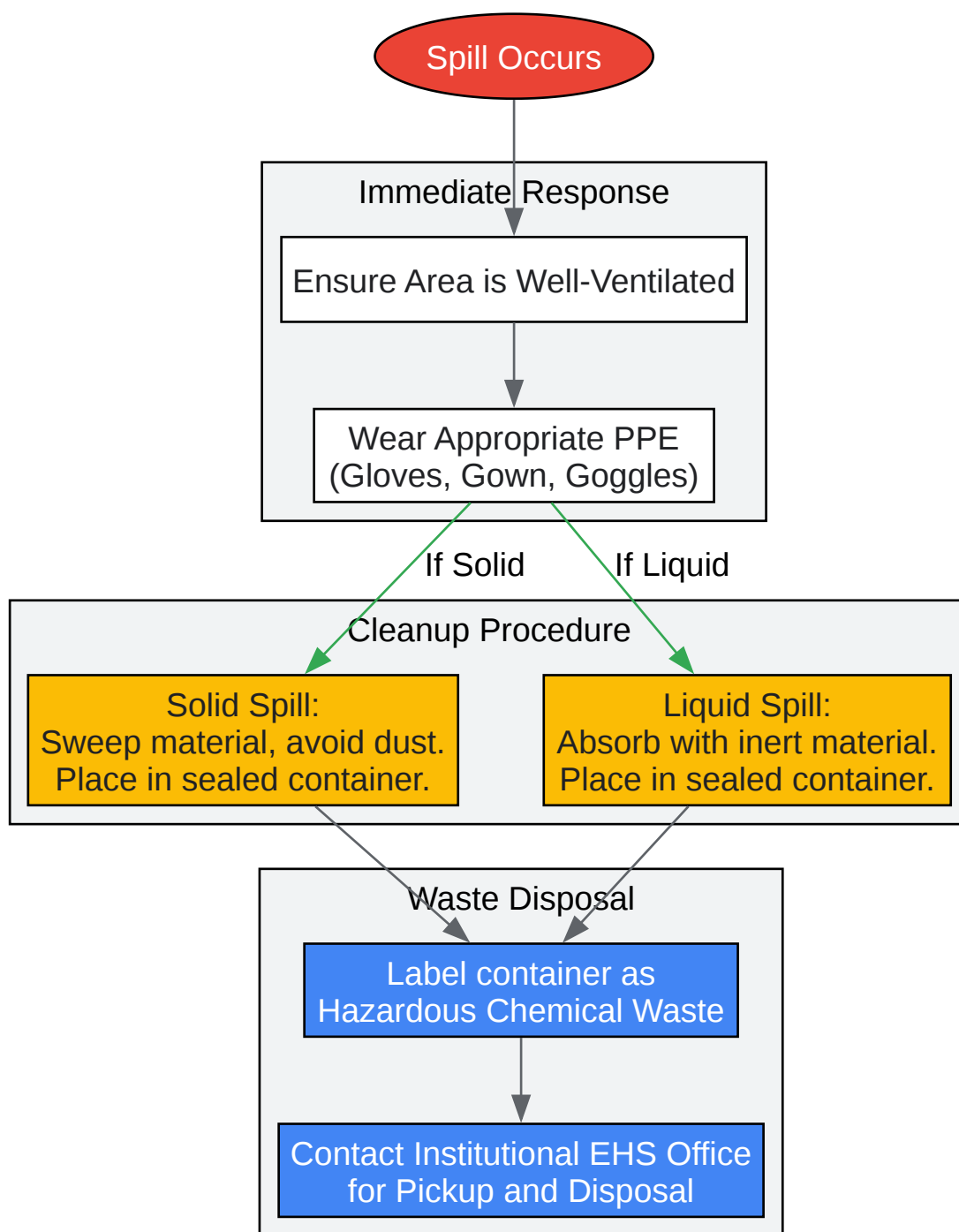
Detailed First-Aid Measures:

- Inhalation: Immediately move the individual to fresh air. If breathing is difficult or has stopped, provide cardiopulmonary resuscitation (CPR) but avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Skin Contact: Wash the affected area thoroughly with large amounts of soap and water. Remove any contaminated clothing and shoes. Seek medical attention.[\[9\]](#)[\[10\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to separate the eyelids to ensure adequate flushing. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Ingestion: Wash out the mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)

Experimental Protocols: Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to ensure compound integrity and user safety. The compound is sensitive to moisture and light.[\[5\]](#)[\[11\]](#)





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